

# Definitive Technical Analysis: Is Acid Green 85 a Fluorescent Dye?

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## Compound of Interest

Compound Name: Acid green 85

CAS No.: 12220-00-7

Cat. No.: B1172249

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## Executive Summary

No, **Acid Green 85** is not a fluorescent dye.

**Acid Green 85** (C.I.[1] **Acid Green 85**, CAS: 12220-00-7) is a 1:2 Metal Complex Azo Dye, typically containing a chromium or cobalt center. It is engineered for high lightfastness and washfastness on protein fibers (wool, silk) and polyamides (nylon), producing dull, "olive" green shades.

The presence of the heavy metal atom and the azo chromophore (

) effectively quenches any potential fluorescence through Intersystem Crossing (ISC) and paramagnetic quenching. Researchers seeking a fluorescent green tracer or stain should instead utilize Acid Yellow 73 (Fluorescein Sodium) or Solvent Green 7 (Pyranine).

## Part 1: Chemical Identity & Structural Analysis

To understand the photophysical limitations of **Acid Green 85**, we must first establish its chemical architecture. Unlike the rigid, planar xanthene structures found in fluorescent dyes, **Acid Green 85** relies on a coordination complex.

## Chemical Specifications

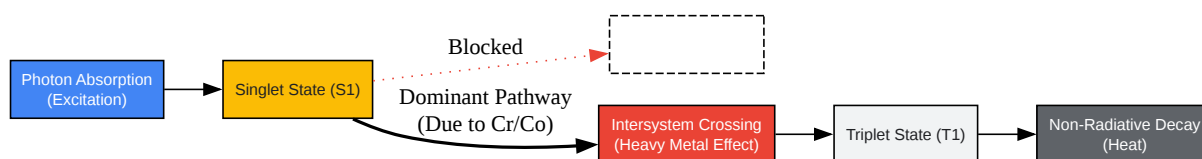
Property	Specification
Common Name	Acid Green 85
C.I.[1][2][3][4][5] Number	C.I.[1][2][3][5][6][7] Acid Green 85
CAS Number	12220-00-7
Chemical Class	1:2 Metal Complex Azo Dye (Chromium/Cobalt)
Chromophore	Azo ( ) coordinated to Metal Ion
Appearance	Dark Olive/Black Powder
Solubility	Soluble in water (anionic sulfonated groups)
Fluorescence	Negligible / Non-Fluorescent

## The Quenching Mechanism

The lack of fluorescence in **Acid Green 85** is not accidental; it is a fundamental property of its molecular design.

- The Azo Bond: The azo group ( ) is inherently non-fluorescent in most configurations due to rapid photoisomerization (trans-cis flip) which dissipates excited state energy as heat (non-radiative decay) rather than photon emission.
- Heavy Metal Effect: The central metal ion (typically Chromium, Cr ) introduces strong Spin-Orbit Coupling. This facilitates Intersystem Crossing (ISC) from the excited singlet state ( ) to the triplet state ( ).

- Paramagnetic Quenching: If the metal center has unpaired electrons (paramagnetic), it further accelerates non-radiative decay pathways, effectively "short-circuiting" fluorescence.



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Figure 1: Energy dissipation pathway in **Acid Green 85**. The heavy metal center forces the excited electron into a triplet state (ISC), preventing fluorescence.

## Part 2: Experimental Validation Protocol

If you possess a sample labeled "**Acid Green 85**" and suspect it might be mislabeled or if you need to certify its non-fluorescent status for a background control, follow this self-validating protocol.

### Materials

- Sample: **Acid Green 85** (1 mM stock in ).
- Positive Control: Fluorescein Sodium (Acid Yellow 73) or Pyranine (1  $\mu$ M).
- Negative Control:  
.
- Instrument: Spectrofluorometer (e.g., Horiba Fluorolog or equivalent plate reader).

### Methodology

- Absorbance Scan: Measure absorbance from 300 nm to 700 nm.

- Expectation: **Acid Green 85** will show broad absorption peaks in the visible region (creating the green/olive color), likely around 600-650 nm and 400-450 nm.
- Emission Scan (Excitation at Abs Max): Set excitation wavelength to the sample's (e.g., 600 nm). Scan emission from to 800 nm.
- Emission Scan (UV Excitation): Set excitation to 488 nm (common laser line). Scan emission.

## Data Interpretation

Observation	Conclusion
High Absorbance, Zero Emission	Confirmed Acid Green 85 (Metal Complex).
High Absorbance, Strong Green Emission (520 nm)	Mislabeled Sample. Likely Fluorescein or Pyranine.
Weak/Background Emission	Impurity or Raman scattering (water).

## Part 3: Correct Alternatives for Fluorescent Applications

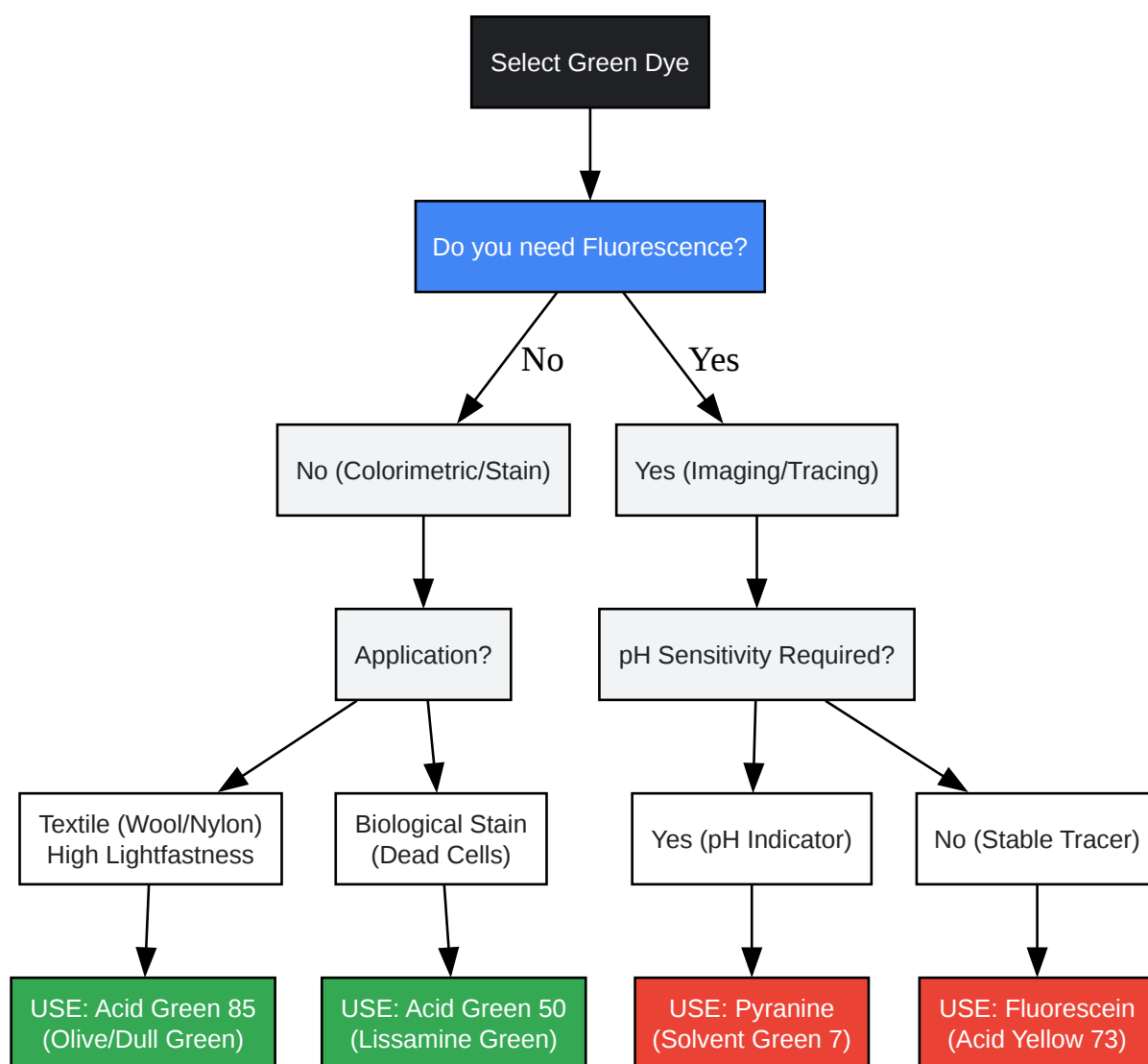
Researchers often confuse "Acid Green" dyes because naming conventions in the textile industry (based on application method) do not align with fluorophore nomenclature. If your goal is fluorescence, do not use **Acid Green 85**. Use the following alternatives:

## Recommended Fluorophores

Dye Name	C.I. Number	Excitation/Emission	Application
Fluorescein Sodium	Acid Yellow 73	490 nm / 525 nm	Angiography, Tracing, pH sensing ( )
Pyranine	Solvent Green 7	405/450 nm / 510 nm	pH indicator, High water solubility, Stable
Lissamine Green B	Acid Green 50	~630 nm Abs	Non-fluorescent vital stain (often confused)
Indocyanine Green	N/A	780 nm / 830 nm	NIR Imaging (Clinical standard)

## Decision Logic for Dye Selection

Use this logic flow to select the correct dye for your experiment.



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Figure 2: Decision matrix for selecting green dyes based on photophysical requirements.

## References

- Chemical Identity & CAS Verification
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